

Technical Sourcing & Application Guide: 6-(Chloromethyl)phenanthridine

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Compound of Interest

Compound Name: 6-(Chloromethyl)phenanthridine

CAS No.: 40484-36-4

Cat. No.: B3024881

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Executive Summary: The Scaffold & Its Strategic Value

6-(Chloromethyl)phenanthridine is a specialized heterocyclic building block. Unlike its more common analog, 6-chlorophenanthridine (CAS 15679-03-5), the chloromethyl variant (CAS 40484-36-4) possesses a highly reactive benzylic-like electrophilic center. This specific reactivity makes it an indispensable intermediate for synthesizing phenanthridinium-based DNA intercalators, fluorescent probes (similar to ethidium bromide), and poly(ADP-ribose) polymerase (PARP) inhibitors.

Critical Distinction for Procurement:

- Target: **6-(Chloromethyl)phenanthridine** (CAS 40484-36-4)

Used for alkylation/conjugation.

- Common Error: Confusing with 6-Chlorophenanthridine (CAS 15679-03-5)

Used for Suzuki couplings/nucleophilic aromatic substitution.

Chemical Intelligence & Quality Criticality

To ensure reproducibility in downstream synthesis, the material must meet specific stability and purity criteria. The chloromethyl group is susceptible to hydrolysis, leading to the formation of the hydroxymethyl impurity, which terminates chain elongation in synthesis.

Physicochemical Profile

Property	Specification	Critical Note
CAS Number	40484-36-4	Verify CAS on every CoA; names are often truncated in vendor databases.
Molecular Formula		MW: 227.69 g/mol
Appearance	Off-white to yellow solid	Darkening indicates oxidation or photodecomposition.
Solubility	DCM, Chloroform, DMSO	Avoid protic solvents (MeOH/EtOH) during storage to prevent solvolysis.
Storage	2–8°C, Inert Gas (Ar/N ₂)	Moisture Sensitive. Hydrolyzes to 6-(hydroxymethyl)phenanthridine.

Quality Assurance: The "Self-Validating" Protocol

Do not rely solely on vendor Certificates of Analysis (CoA). Upon receipt, execute the following validation step to confirm the integrity of the chloromethyl "warhead."

Protocol: ¹H-NMR Purity Check

- Solvent: Dissolve ~5 mg in

(ensure solvent is dry/neutralized).
- Key Diagnostic Peak: Look for the singlet corresponding to the

protons.

- Target:

ppm (Singlet, 2H).

- Impurity Flag: A shift toward

ppm often indicates the hydrolyzed alcohol (

).

- Action: If the alcohol impurity is

, recrystallize from anhydrous dichloromethane/hexane before use.

Commercial Supplier Landscape

The supply chain for **6-(Chloromethyl)phenanthridine** is bifurcated into "Catalog Providers" (re-packagers) and "Original Manufacturers" (bulk synthesis).

Supplier Tier Analysis

Supplier Tier	Recommended Vendors	Typical Pack Size	Lead Time	Use Case
Tier 1: Validated Catalog	BLDpharm, Santa Cruz Biotech (SCBT)	100mg – 5g	1–3 Days	HTS, Initial SAR, Reference Standards. High reliability.
Tier 2: Bulk/Custom	Dayang Chem, Enamine	10g – 1kg	2–4 Weeks	Scale-up, Pilot Plant. Requires batch-specific validation.
Tier 3: Aggregators	MolPort, eMolecules	Varies	Varies	Sourcing hard-to-find stock; trace origin carefully.

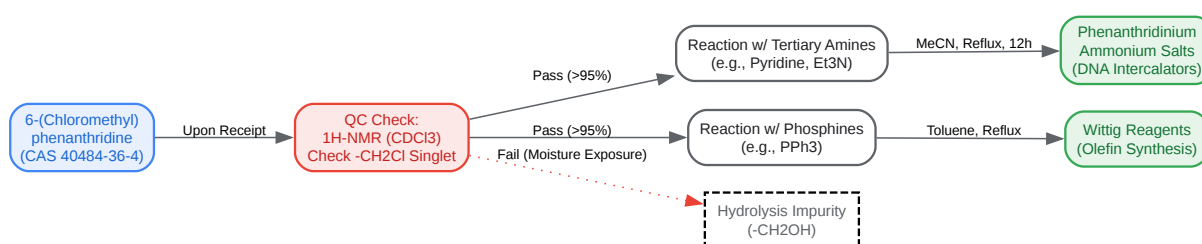
Strategic Sourcing Recommendation: For critical medicinal chemistry campaigns, prioritize BLDpharm or SCBT for initial grams due to their established cold-chain logistics, which preserves the moisture-sensitive chloromethyl group [1, 2]. For scale-up (>50g), contract a custom synthesis house like Dayang Chem, ensuring they provide a fresh HPLC trace to prove absence of hydrolyzed byproducts [3].

Technical Application: Synthetic Utility

The primary utility of this scaffold lies in its ability to alkylate nucleophiles, creating functionalized phenanthridinium salts. These salts are potent DNA intercalators.

Workflow: Synthesis of Phenanthridinium Probes

The following diagram illustrates the decision matrix and synthetic pathway for utilizing this scaffold.



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Figure 1: Quality control and synthetic divergence pathways for **6-(Chloromethyl)phenanthridine**.

Detailed Protocol: Nucleophilic Substitution (Quaternization)

This reaction generates cationic phenanthridinium salts, which are often used as fluorescent DNA probes.

- Preparation: Charge a flame-dried reaction flask with **6-(Chloromethyl)phenanthridine** (1.0 eq) under Argon.
- Solvent System: Dissolve in anhydrous Acetonitrile (MeCN). Note: Avoid nucleophilic solvents.
- Nucleophile Addition: Add the target tertiary amine or pyridine derivative (1.1 eq).
- Conditions: Reflux (80°C) for 12–24 hours. The product often precipitates as the chloride salt.
- Isolation: Cool to room temperature. Filter the precipitate and wash with cold diethyl ether to remove unreacted starting material.
- Validation: ESI-MS (Positive Mode) should show the mass of the cation

Safety & Handling (EHS)

Hazard Classification:

- Skin/Eye Irritant: Causes severe skin burns and eye damage (Category 1B).
- Genotoxicity: As an alkylating agent and DNA intercalator precursor, treat as a potential mutagen.

Handling Protocol:

- Engineering Controls: Handle exclusively in a chemical fume hood.
- PPE: Double nitrile gloves, lab coat, and safety goggles.
- Spill Management: Do not sweep dry dust (aerosol risk). Quench with dilute ammonia solution before disposal.

References

- BLDpharm.**6-(Chloromethyl)phenanthridine** Product Specifications & MSDS. BLD Pharmatech Ltd. Accessed Jan 2026.[1] [Link](#)(Note: Link directs to catalog search for verification)
- Santa Cruz Biotechnology.**6-(chloromethyl)phenanthridine** (CAS 40484-36-4) Product Data. SCBT. Accessed Jan 2026.[1] [Link](#)[2][3]
- Dayang Chem.Custom Synthesis Capabilities for Phenanthridine Derivatives. Dayang Chem (Hangzhou) Co., Ltd.[1] Accessed Jan 2026.[1] [Link](#)
- Jiang, H., et al. (2013).[4] "Synthesis of 6-alkylated phenanthridine derivatives using photoredox neutral somophilic isocyanide insertion." Angewandte Chemie International Edition, 52(50), 13289-13292.[4] [Link](#)

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